

An In-depth Technical Guide to Ethyl 2-Amino-4-Methylthiazole-5-Carboxylate

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Compound of Interest

Compound Name: Ethyl 5-methylthiazole-4-carboxylate

Cat. No.: B1315230

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An important note on nomenclature: This technical guide focuses on ethyl 2-amino-4-methylthiazole-5-carboxylate (CAS No. 7210-76-6), a compound for which extensive research and data are available. The user's original query mentioned "**ethyl 5-methylthiazole-4-carboxylate**," for which significantly less information is publicly accessible. Given the context of researchers, scientists, and drug development professionals, this guide details the properties and protocols of the widely studied and biologically significant 2-amino substituted isomer.

This document provides a comprehensive overview of the physical and chemical properties, spectral data, synthesis, and biological significance of ethyl 2-amino-4-methylthiazole-5-carboxylate, a key building block in medicinal chemistry.

Physical and Chemical Properties

The fundamental physical and chemical properties of ethyl 2-amino-4-methylthiazole-5-carboxylate are summarized in the table below. This data is crucial for its handling, characterization, and application in synthetic chemistry.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₀ N ₂ O ₂ S	[1]
Molecular Weight	186.23 g/mol	[1]
Appearance	Solid	
Melting Point	176-180 °C	
IUPAC Name	ethyl 2-amino-4-methyl-1,3-thiazole-5-carboxylate	[1]
CAS Number	7210-76-6	[1]
SMILES	CCOC(=O)C1=C(N=C(S1)N)C	[1]
InChI Key	WZHUPCREDVWLKC-UHFFFAOYSA-N	[1]

Spectral Data

The following table summarizes the key spectral data for ethyl 2-amino-4-methylthiazole-5-carboxylate, which is essential for its structural elucidation and purity assessment.

Spectrum Type	Data
¹ H NMR (CDCl ₃ , 400 MHz)	δ 1.19 (t, 3H, J = 7.0 Hz, OCH ₂ CH ₃), 2.36 (s, 3H, thiazole-4-CH ₃), 4.13 (q, 2H, J = 7.0 Hz, OCH ₂ CH ₃), 7.69 (s, 2H, thiazole-2-NH ₂)
¹³ C NMR (CDCl ₃ , 100 MHz)	δ 14.32 (thiazole-4-CH ₃), 17.12 (OCH ₂ CH ₃), 59.72 (OCH ₂ CH ₃), 107.34 (thiazole-5-C), 159.34 (thiazole-4-C), 161.95 (O=C), 170.21 (thiazole-2-C)
Mass Spectrum (MS)	m/z 187 (M + H) ⁺

Experimental Protocols

A facile and efficient one-pot synthesis of ethyl 2-amino-4-methylthiazole-5-carboxylate has been developed, offering high yields and operational simplicity compared to traditional two-step methods.[2]

One-Pot Synthesis of Ethyl 2-Amino-4-Methylthiazole-5-Carboxylate[2]

- Materials:

- Ethyl acetoacetate
- N-bromosuccinimide (NBS)
- Thiourea
- Water
- Tetrahydrofuran (THF)
- Ethyl acetate (for recrystallization)

- Procedure:

- A mixture of ethyl acetoacetate (0.05 mol) in water (50.0 mL) and THF (20.0 mL) is cooled to below 0°C.
- NBS (0.06 mol, 1.20 equiv.) is added to the cooled mixture.
- The reaction mixture is stirred at room temperature for 2 hours. The disappearance of ethyl acetoacetate is monitored by thin-layer chromatography (TLC).
- Thiourea (0.05 mol, 1.00 equiv.) is then added to the reaction mixture.
- The mixture is heated to 80°C for 2 hours.
- After the reaction is complete, the mixture is cooled, and the resulting precipitate is filtered.
- The filter cake is washed with water (3 x 100 mL).

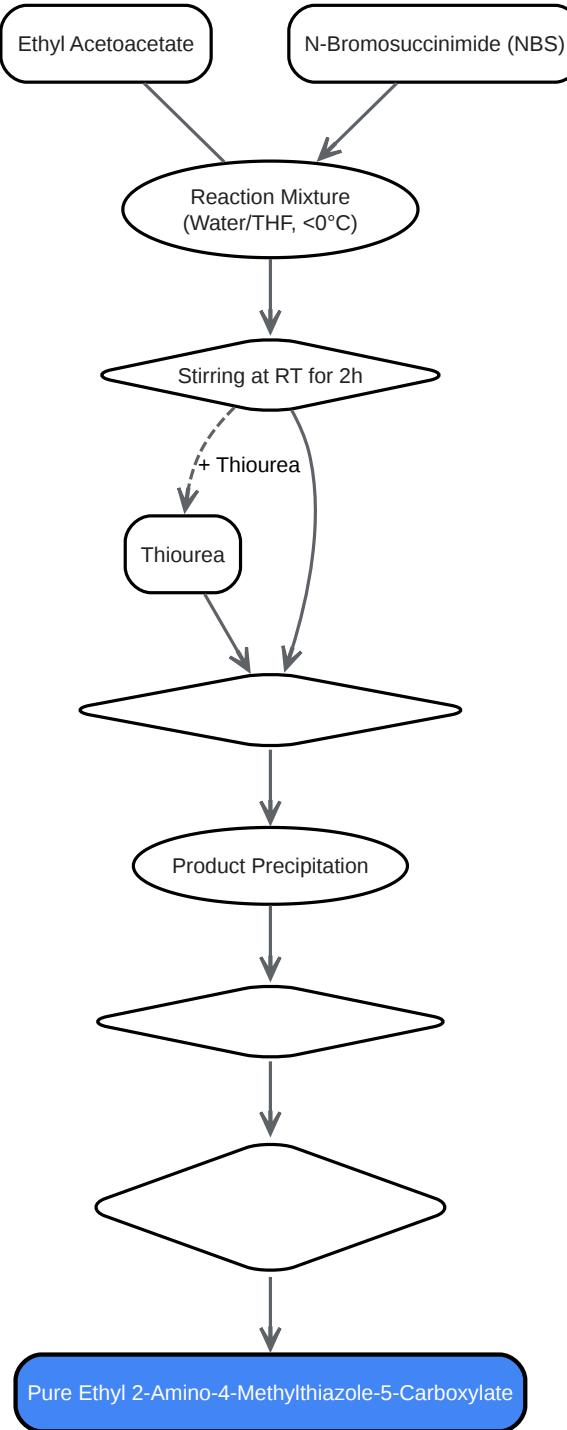
- The crude product is recrystallized from ethyl acetate and dried to yield the pure ethyl 2-amino-4-methylthiazole-5-carboxylate.

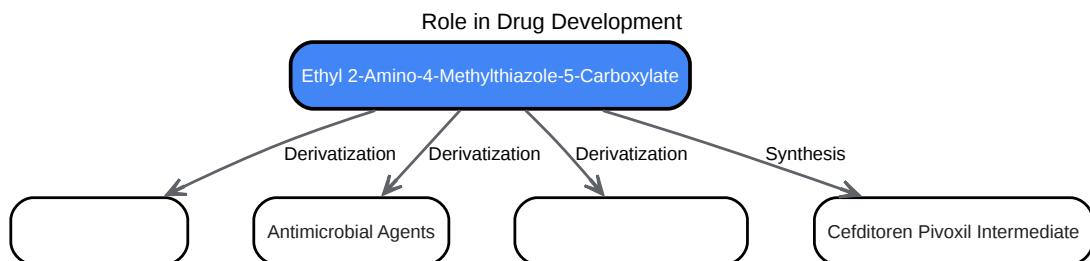
Visualizations

Diagram 1: Synthesis Workflow

The following diagram illustrates the one-pot synthesis of ethyl 2-amino-4-methylthiazole-5-carboxylate.

One-Pot Synthesis of Ethyl 2-Amino-4-Methylthiazole-5-Carboxylate





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References

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- 2. tandfonline.com [tandfonline.com]
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